

comparing 4-HNE levels in Alzheimer's vs Parkinson's disease

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 4-Hydroxynonenal

CAS No.: 75899-68-2

Cat. No.: S1538324

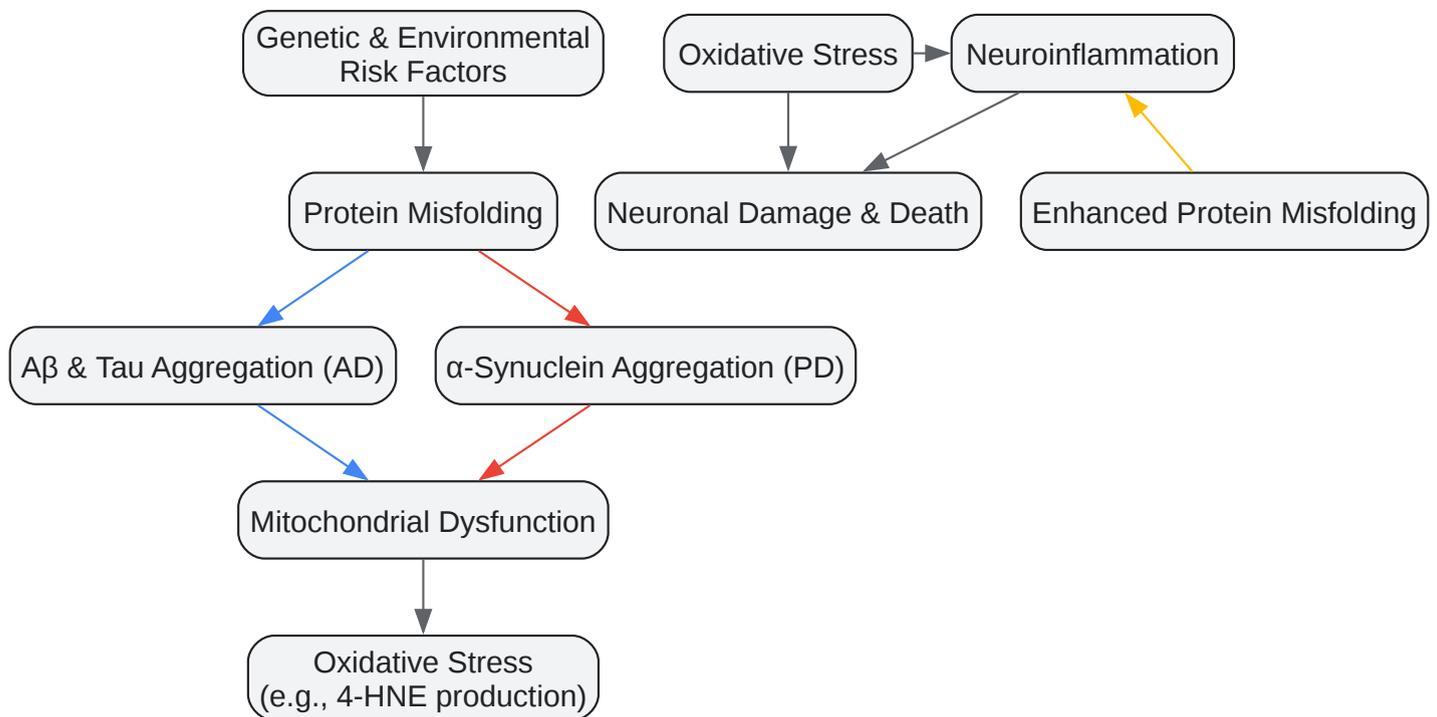
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Oxidative Stress in Neurodegenerative Pathways

Although direct 4-HNE comparisons were not found, the search results confirm that oxidative stress is a major contributor to both Alzheimer's disease (AD) and Parkinson's disease (PD). Here is a summary of the key pathological processes involved:

Disease	Core Pathologies	Associated Oxidative Stress & Key Proteins
Alzheimer's Disease (AD)	Amyloid-beta plaques, Neurofibrillary tangles (hyperphosphorylated tau) [1] [2].	Beta-amyloid and tau pathologies are associated with chronic neuroinflammation and oxidative damage [3] [2].
Parkinson's Disease (PD)	Loss of dopaminergic neurons in substantia nigra, Lewy bodies (aggregated alpha-synuclein) [4] [2].	Alpha-synuclein accumulation, mitochondrial dysfunction, and neuroinflammation create an environment of high oxidative stress [4] [3].

The following diagram illustrates the shared and distinct pathways involving oxidative stress in Alzheimer's and Parkinson's diseases, based on the available literature.



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References

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To cite this document: Smolecule. [comparing 4-HNE levels in Alzheimer's vs Parkinson's disease].

Smolecule, [2026]. [Online PDF]. Available at:

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